

Essential Guide to the Proper Disposal of PK 11195

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the proper disposal of **PK 11195**, a selective ligand for the peripheral benzodiazepine receptor (PBR), also known as the translocator protein (TSPO). Adherence to these guidelines is paramount to minimize risks to personnel and the environment.

Key Safety and Handling Information

Before proceeding with disposal, it is crucial to be aware of the fundamental properties and handling requirements for **PK 11195**.



Property	Value	Source
Chemical Name	1-(2-Chlorophenyl)-N-methyl- N-(1-methylpropyl)-3- isoquinolinecarboxamide	[1]
Molecular Formula	C21H21CIN2O	[1]
Molecular Weight	352.86 g/mol	[1]
Form	Solid	[2]
Solubility	Soluble in DMSO and ethanol	[1]
Storage	Store at room temperature. Solutions can be stored at -20°C for up to one month.	[1][3]

Safety Precautions:

- This material should be considered hazardous.[3]
- Avoid ingestion, inhalation, and contact with eyes and skin.[3]
- Always wash hands thoroughly after handling.[3]
- Consult the complete Safety Data Sheet (SDS) provided by your institution before use.[3]

Step-by-Step Disposal Protocol

The proper disposal of **PK 11195**, as with any laboratory chemical, must be conducted in accordance with institutional and local regulations. The following is a general procedural workflow based on safety data sheet recommendations and standard laboratory practices.

- 1. Personal Protective Equipment (PPE):
- Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **PK 11195** waste.
- 2. Waste Segregation:



- Solid Waste: Collect any unused or expired solid PK 11195 in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste: Solutions containing PK 11195 should be collected in a separate, sealed, and clearly labeled container for liquid chemical waste. Do not mix with other incompatible waste streams.
- Contaminated Materials: Any materials that have come into contact with PK 11195, such as
 pipette tips, vials, and absorbent materials, should be disposed of as contaminated solid
 waste in a designated, labeled container.

3. Labeling:

 All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "PK 11195" or "1-(2-Chlorophenyl)-N-methyl-N-(1-methylpropyl)-3isoquinolinecarboxamide." Include any other information required by your institution's environmental health and safety (EHS) department.

4. Storage of Waste:

- Store sealed waste containers in a designated and secure hazardous waste accumulation area. This area should be well-ventilated and away from general laboratory traffic.
- 5. Prohibited Disposal Methods:
- Crucially, do not empty **PK 11195** or its solutions into drains or the aquatic environment.[4] This is a critical step to prevent environmental contamination.

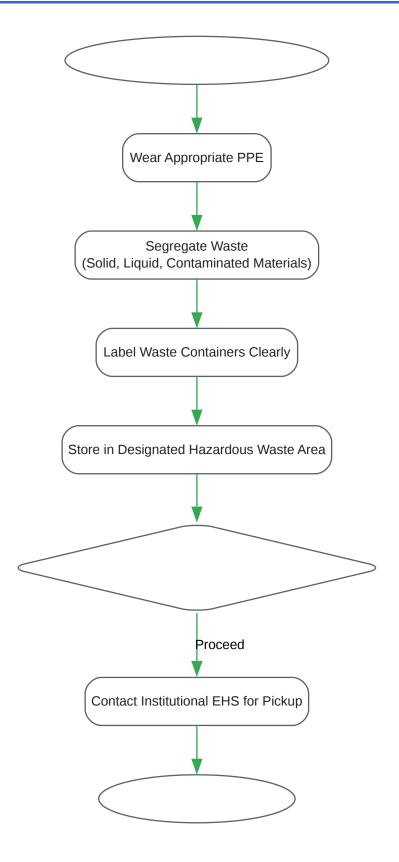
6. Final Disposal:

 Arrange for the collection of the hazardous waste by your institution's EHS department or a licensed chemical waste disposal contractor. Waste disposal must be carried out in accordance with official state and local regulations.[4]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **PK 11195**.





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Caption: Logical workflow for the safe disposal of PK 11195 waste.



By adhering to these procedures, laboratory professionals can ensure the safe handling and compliant disposal of **PK 11195**, fostering a secure research environment and upholding their commitment to environmental stewardship. Always prioritize safety and consult your institution's specific guidelines.

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